

Application Notes and Protocols: 2-Butoxyethanol in Industrial Cleaning Formulations

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Compound of Interest

Compound Name: 2-Butoxyethanol

Cat. No.: B058217

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Introduction

2-Butoxyethanol, a glycol ether with the chemical formula $C_6H_{14}O_2$, is a versatile and widely utilized solvent in industrial cleaning formulations.^{[1][2]} Its amphiphilic nature, possessing both a polar hydroxyl group and a non-polar butyl ether group, allows it to effectively dissolve a wide range of substances, including both polar and non-polar soils like grease and oils.^{[1][3]} This unique property makes it an invaluable component in degreasers, all-purpose cleaners, and other specialized industrial cleaning agents.^{[2][4]} This document provides detailed application notes, experimental protocols for performance evaluation, and quantitative data on the key properties of **2-Butoxyethanol** relevant to its use in industrial cleaning.

Key Properties and Functions

2-Butoxyethanol's efficacy in cleaning formulations stems from a combination of its physical and chemical properties. It acts as a solvent, a coupling agent, and a surfactant, contributing to the overall cleaning power of the formulation.

- **Solvency:** Its molecular structure enables it to dissolve a variety of industrial soils, including cutting fluids, lubricating oils, and greases.^[1]

- Coupling Agent: **2-Butoxyethanol** improves the stability of formulations by allowing otherwise immiscible components, such as water and oil, to form a stable emulsion.
- Surface Tension Reduction: By reducing the surface tension of water, it enhances the wetting of surfaces, allowing the cleaning solution to penetrate and lift soils more effectively.^[1]

Quantitative Data

The following tables summarize key quantitative data for **2-Butoxyethanol**, crucial for formulation development and performance optimization.

Table 1: Physical and Chemical Properties of 2-Butoxyethanol

Property	Value	Reference
CAS Number	111-76-2	[1]
Molecular Formula	C ₆ H ₁₄ O ₂	[1]
Molecular Weight	118.17 g/mol	
Appearance	Colorless liquid	[1]
Odor	Mild, ether-like	[1]
Boiling Point	171 °C (340 °F)	
Flash Point	67 °C (153 °F)	[5]
Density at 20°C	0.90 g/cm ³	
Solubility in Water	Miscible	[1]
Surface Tension (neat)	27.4 mN/m at 25°C	[6]

Table 2: Surface Tension of Aqueous 2-Butoxyethanol Solutions at 25°C

Concentration of 2-Butoxyethanol (wt%)	Surface Tension (mN/m)
0 (Pure Water)	72.0
1	45.2
5	29.8
10	27.5
20	27.4
50	28.1

Note: Data is representative and compiled from various scientific sources studying the surface properties of **2-Butoxyethanol**-water mixtures. Actual values may vary slightly depending on experimental conditions.

Table 3: Representative Cleaning Efficiency of a 2-Butoxyethanol-Based Cleaner

Industrial Soil	Substrate	Cleaning Efficiency (% Soil Removal)	Test Method
Cutting Oil	Stainless Steel	95.5	Gravimetric Analysis (Modified ASTM G122)
Industrial Grease	Carbon Steel	92.8	Gravimetric Analysis (Modified ASTM G122)
Lubricating Oil	Aluminum	97.1	Gravimetric Analysis (Modified ASTM G122)

Note: The cleaning formulation contained 5-10% **2-Butoxyethanol** along with other surfactants and builders. Efficiency is highly dependent on the complete formulation, temperature, and cleaning time.

Experimental Protocols

Detailed methodologies for evaluating the performance of industrial cleaning formulations containing **2-Butoxyethanol** are provided below.

Protocol 1: Determination of Surface Tension

Objective: To measure the surface tension of aqueous solutions of **2-Butoxyethanol** at various concentrations.

Apparatus:

- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Beakers
- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars

Procedure:

- Prepare a series of aqueous solutions of **2-Butoxyethanol** with varying concentrations (e.g., 1%, 5%, 10%, 20%, 50% by weight) using deionized water.
- Calibrate the tensiometer according to the manufacturer's instructions.
- Pour a sample of the solution into a clean beaker placed on the tensiometer platform.
- Measure the surface tension of the solution. Ensure the ring or plate is clean before each measurement.
- Record the surface tension value in mN/m.
- Repeat the measurement for each concentration at a constant temperature (e.g., 25°C).

Protocol 2: Evaluation of Cleaning Efficiency by Gravimetric Analysis

Objective: To quantify the cleaning efficiency of a **2-Butoxyethanol**-based formulation on a specific industrial soil. This protocol is based on the principles of ASTM G122.^{[7][8]}

Materials:

- Test coupons (e.g., stainless steel, aluminum, carbon steel) of a standard size.
- Industrial soil (e.g., cutting oil, grease).
- The cleaning formulation to be tested.
- Solvent for soil application (e.g., hexane).
- Beakers.
- Ultrasonic bath or mechanical agitator.
- Drying oven.
- Analytical balance (readable to 0.1 mg).
- Forceps.

Procedure:

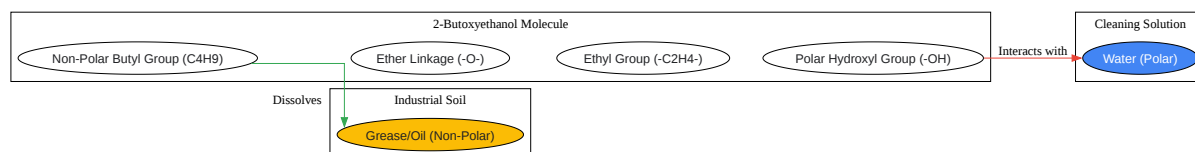
- Coupon Preparation:
 - Clean the test coupons thoroughly with a suitable solvent and dry them completely.
 - Weigh each clean, dry coupon and record its initial weight (W1).
- Soiling:
 - Apply a consistent amount of the selected industrial soil onto each coupon. A common method is to dip the coupon into a solution of the soil in a volatile solvent and then allow

the solvent to evaporate.

- Weigh the soiled coupon and record its weight (W2). The weight of the soil is (W2 - W1).
- Cleaning:
 - Prepare the cleaning solution according to the desired concentration and temperature.
 - Immerse the soiled coupons in the cleaning solution.
 - Agitate the solution using an ultrasonic bath or mechanical stirrer for a specified time (e.g., 10 minutes).
- Rinsing and Drying:
 - Remove the coupons from the cleaning solution using forceps.
 - Rinse the coupons thoroughly with deionized water.
 - Dry the coupons in an oven at a suitable temperature until a constant weight is achieved.
- Final Weighing:
 - Allow the coupons to cool to room temperature in a desiccator.
 - Weigh the cleaned and dried coupon and record its final weight (W3).
- Calculation of Cleaning Efficiency:
 - The weight of the remaining soil is (W3 - W1).
 - The weight of the soil removed is (W2 - W3).
 - Calculate the cleaning efficiency as a percentage: $\text{Cleaning Efficiency (\%)} = [(W2 - W3) / (W2 - W1)] \times 100$

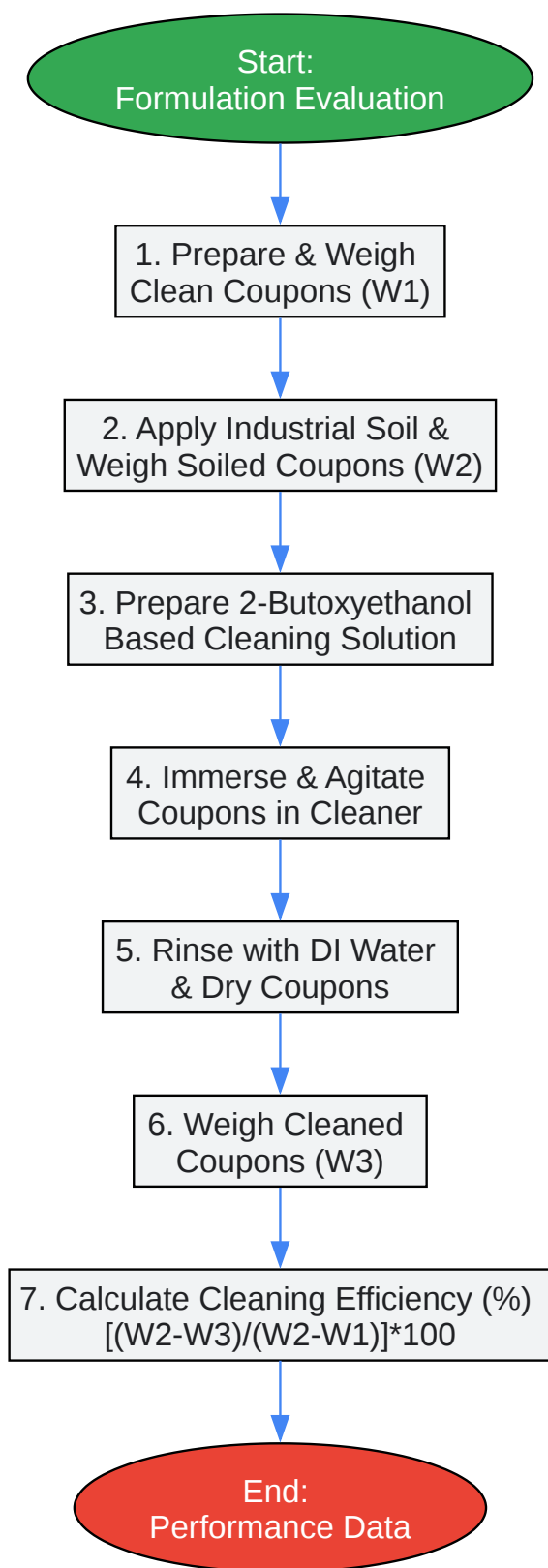
Visualizations

The following diagrams illustrate key concepts related to the application of **2-Butoxyethanol** in industrial cleaning.



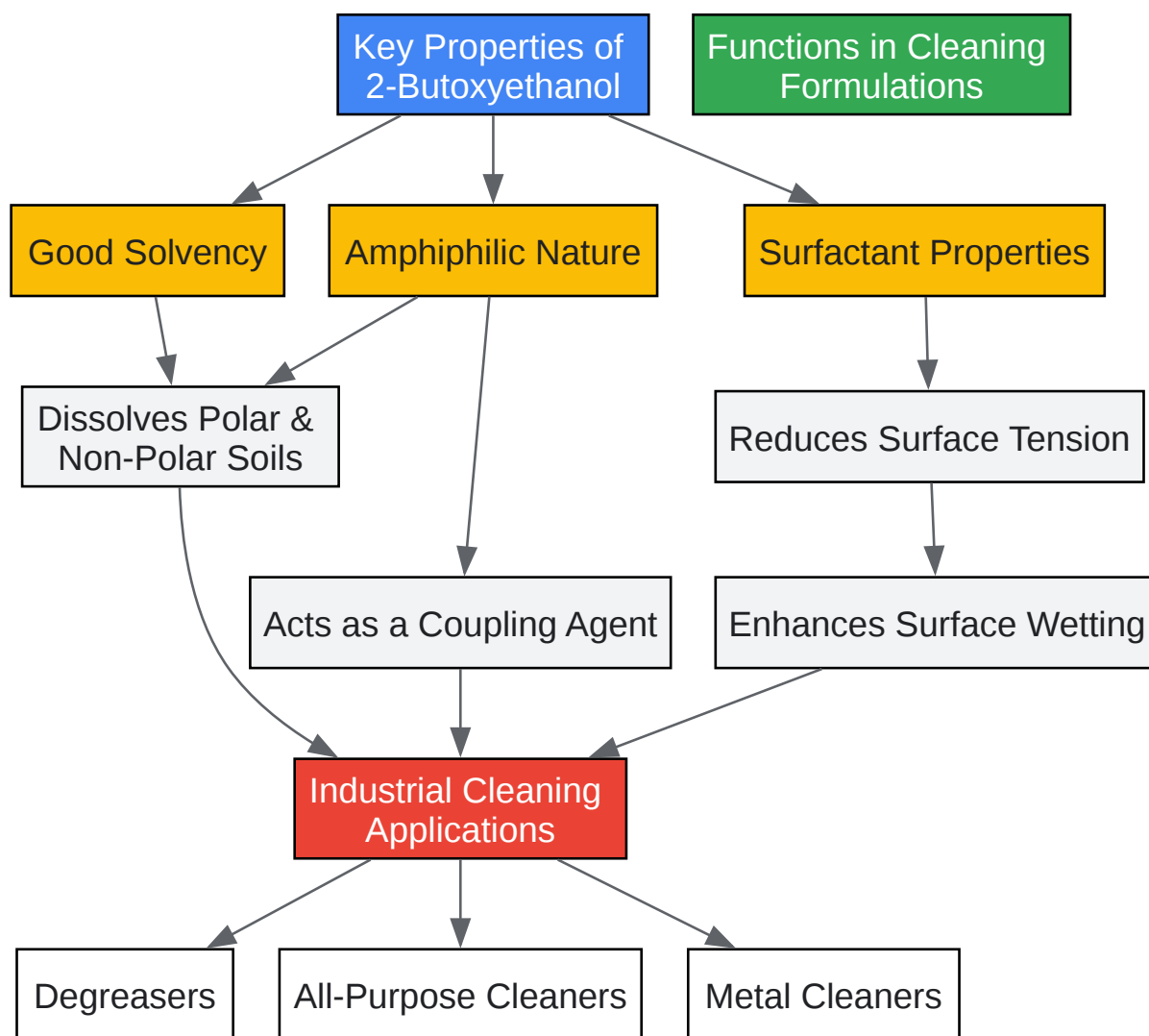
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Caption: Mechanism of **2-Butoxyethanol** in soil removal.



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Caption: Experimental workflow for cleaning efficiency testing.



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Caption: Relationship between properties, functions, and applications.

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